

# 2-Chloro-5-iodopyrimidin-4(3H)-one: Proper Disposal & Handling Guide

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## Compound of Interest

Compound Name:	2-Chloro-5-iodopyrimidin-4(3H)-one
CAS No.:	1226881-10-2
Cat. No.:	B2841799

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## Executive Safety Summary

**2-Chloro-5-iodopyrimidin-4(3H)-one** (often tautomeric with 2-chloro-5-iodopyrimidin-4-ol) is a halogenated heterocyclic intermediate used frequently in the synthesis of antiviral and anticancer therapeutics.[1] Its dual-halogen substitution (chlorine at C2, iodine at C5) makes it chemically reactive and environmentally persistent if not disposed of correctly.

- Chemical Class: Halogenated Heterocycle
- Primary Hazard: Irritant (Skin/Eye/Respiratory), Harmful if swallowed.[2]
- Critical Disposal Requirement: Must be treated as Halogenated Organic Waste. DO NOT mix with non-halogenated solvents or flush down drains.

## Hazard Assessment & Identification

Before initiating disposal, verify the compound's identity and current state (solid vs. solution).

Property	Specification
Chemical Name	2-Chloro-5-iodopyrimidin-4(3H)-one
CAS Number	Note: Often indexed as the tautomer 2-chloro-5-iodopyrimidin-4-ol (CAS: 175137-46-9) or related to 2-chloro-5-iodopyrimidine (CAS: 32779-38-7)
Molecular Formula	C <sub>4</sub> H <sub>2</sub> ClIN <sub>2</sub> O
GHS Classification	Warning H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation
Signal Word	WARNING

## Personal Protective Equipment (PPE) Matrix

Standard laboratory PPE is insufficient without specific chemical resistance checks.

PPE Category	Recommendation	Rationale
Hand Protection	Nitrile Rubber (Double gloving recommended)	Halogenated heterocycles can permeate standard latex. Double gloving prevents breakthrough during handling of waste solutions.
Eye Protection	Chemical Safety Goggles	Safety glasses with side shields are minimum; goggles are required if pouring liquid waste to prevent splash injury.
Respiratory	N95 (Solids) / Fume Hood (Liquids)	Solid dust is a respiratory irritant (H335). All liquid transfers must occur inside a certified chemical fume hood.
Body	Lab Coat (Buttoned) + Chemical Apron	An apron is recommended during bulk waste transfer to protect against corrosive splashes.

## Step-by-Step Disposal Protocol

### Decision Logic: Waste Segregation

The presence of Iodine and Chlorine atoms dictates that this material cannot be incinerated in standard fuel-blending kilns used for non-halogenated waste due to the risk of forming acid gases (HCl, HI) and potential dioxins if combustion temperatures are not strictly controlled (>1100°C).



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Figure 1: Decision tree for segregating **2-Chloro-5-iodopyrimidin-4(3H)-one** waste. Note that mixing even small amounts of this compound into non-halogenated solvents reclassifies the entire container as halogenated waste.

## Protocol A: Solid Waste Disposal

- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) jar.
- Labeling: Affix a hazardous waste tag immediately.[3]

- Constituents: "**2-Chloro-5-iodopyrimidin-4(3H)-one**"
- Hazard Checkbox: Toxic, Irritant.[2][4]
- Transfer: Transfer solid waste using a disposable spatula. Do not generate dust.[1][2][4][5]
- Sealing: Screw the lid tight. Wipe the exterior with a damp paper towel (dispose of towel as solid waste).

## Protocol B: Liquid Waste Disposal

- Compatibility Check: Ensure the waste container is rated for Halogenated Solvents.
  - Acceptable: HDPE Carboys, Glass Winchesters (if protected).
  - Avoid: Metal containers (unless lined) due to potential acidity from hydrolysis (HCl/HI formation).
- Segregation Rule: If the compound is dissolved in Methanol or DMSO (non-halogenated), the entire mixture must now be poured into the Halogenated Waste stream.
- pH Adjustment (Optional but Recommended): If the solution is acidic due to degradation, neutralize to pH 6-8 with dilute Sodium Bicarbonate ( $\text{NaHCO}_3$ ) before adding to the waste carboy to prevent off-gassing.

## Spill Management Workflow

Scenario: You have dropped a vial containing 5g of solid **2-Chloro-5-iodopyrimidin-4(3H)-one**.

- Isolate: Evacuate the immediate area (radius of 3 meters). Alert nearby personnel.
- PPE Up: Don safety goggles, double nitrile gloves, and a P100/N95 respirator.
- Contain:
  - Solid Spill: Cover with a damp paper towel to prevent dust dispersion.
  - Liquid Spill: Surround with absorbent boom or vermiculite.

- Clean:
  - Scoop material into a wide-mouth waste jar.
  - Wipe the surface with a soap/water solution, followed by an alcohol wipe.
  - Do not use bleach (Potential reaction with iodine/chlorine residues).
- Dispose: Place all cleanup materials (wipes, gloves, scoop) into the Solid Hazardous Waste container.

## Chemical Incompatibility & Storage

Improper storage often leads to premature disposal needs.

- Incompatible with:
  - Strong Oxidizing Agents: Can release Iodine vapor ( ) or Chlorine gas ( ).
  - Strong Bases: Promotes hydrolysis and degradation.
- Storage Condition: Keep cold ( ), dry, and protected from light (Iodine-carbon bonds are photosensitive).

## Regulatory Compliance (US/EU Context)

- EPA (USA): This compound falls under "Halogenated Organic Waste" (often F-listed if spent solvents are involved, or D-listed for toxicity).
  - RCRA Code: Likely D002 (if corrosive degradation occurs) or generic halogenated organic codes depending on the solvent carrier.
- EU Waste Code (EWC): 07 05 13\* (Solid wastes containing hazardous substances) or 14 06 02\* (Halogenated solvents and solvent mixtures).

## References

- PubChem. 2-Chloro-5-iodopyrimidine Compound Summary. National Library of Medicine. Available at: [\[Link\]](#) (Accessed 2024).
- US Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Orientation Manual. Available at: [\[Link\]](#).

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